

# PSI-353661 solubility and stability in vitro

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## Compound of Interest

Compound Name: PSI-353661

Cat. No.: B12400249

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## Technical Support Center: PSI-353661

Welcome to the technical support center for **PSI-353661**. This resource provides researchers, scientists, and drug development professionals with detailed guidance on the solubility and in vitro stability of **PSI-353661**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist in your experimental planning and execution.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **PSI-353661**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **PSI-353661**. While specific quantitative data is not readily available in public literature, it is generally advised to start with a small amount of the compound to test its solubility in DMSO before preparing a larger stock solution.

Q2: How should I prepare a stock solution of **PSI-353661**?

A2: To prepare a stock solution, we recommend the following procedure:

- Weigh the desired amount of **PSI-353661** powder in a sterile microcentrifuge tube.
- Add the calculated volume of high-purity DMSO to achieve the desired concentration.
- Vortex the solution thoroughly to ensure the compound is completely dissolved.

- Visually inspect the solution for any undissolved particles. If particles are present, gentle warming (e.g., in a 37°C water bath for a few minutes) and further vortexing may aid dissolution.

Q3: What are the recommended storage conditions for **PSI-353661**?

A3: Proper storage is crucial to maintain the integrity of **PSI-353661**. Please refer to the table below for recommended storage conditions for both the powdered form and solutions.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Protect from moisture.
4°C	2 years	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	For more frequent use.	

Q4: How stable is **PSI-353661** during shipping?

A4: **PSI-353661** is stable at ambient temperature for a few days, which is sufficient for ordinary shipping and time spent in customs<sup>[1]</sup>.

## Troubleshooting Guides

### Issue 1: Precipitation of **PSI-353661** in Aqueous Solutions

Problem: I observed precipitation when I diluted my DMSO stock solution of **PSI-353661** into my aqueous cell culture medium.

Possible Causes and Solutions:

- **Low Aqueous Solubility:** **PSI-353661**, like many organic compounds, may have limited solubility in aqueous solutions. The final concentration of DMSO in your culture medium should be kept low (typically  $\leq 0.5\%$ ) to minimize solvent-induced toxicity and solubility issues.
- **Solution Preparation:**
  - **Recommendation:** Perform a serial dilution of your high-concentration DMSO stock solution in DMSO to create an intermediate stock. Then, add the intermediate stock to your aqueous buffer or cell culture medium. This gradual reduction in DMSO concentration can help prevent precipitation.
  - **Final Dilution:** When making the final dilution into your aqueous medium, ensure rapid and thorough mixing to prevent localized high concentrations of the compound that can lead to precipitation.

## Issue 2: Inconsistent Experimental Results

Problem: I am observing high variability in the efficacy of **PSI-353661** between experiments.

Possible Causes and Solutions:

- **Stock Solution Inaccuracy:**
  - **Recommendation:** Ensure your stock solution is completely dissolved before use. Inaccurate concentrations due to incomplete dissolution can lead to variability. After thawing a frozen stock, vortex it well before making dilutions.
- **Compound Degradation:**
  - **Recommendation:** **PSI-353661** is a phosphoramidate prodrug and may be susceptible to hydrolysis. Prepare fresh dilutions in your experimental medium from a frozen stock solution for each experiment. Avoid storing diluted solutions in aqueous buffers for extended periods.

## Experimental Protocols

## Metabolic Stability of PSI-353661 and Related Compounds

**PSI-353661** is a phosphoramidate prodrug designed for liver targeting. Its stability has been evaluated in simulated biological fluids and human liver S9 fractions. The table below summarizes the stability of closely related phosphoramidate prodrugs, providing an indication of the expected metabolic stability of **PSI-353661**[\[2\]](#).

Compound	SGF (t <sub>1/2</sub> , h)	SIF (t <sub>1/2</sub> , h)	Human Plasma (t <sub>1/2</sub> , h)	Human Liver S9 (t <sub>1/2</sub> , h)
20	15	>20	>24	0.2
23 (related to PSI-353661)	14	>20	>24	0.2
28	>20	>20	11.6	0.4

SGF: Simulated Gastric Fluid; SIF: Simulated Intestinal Fluid

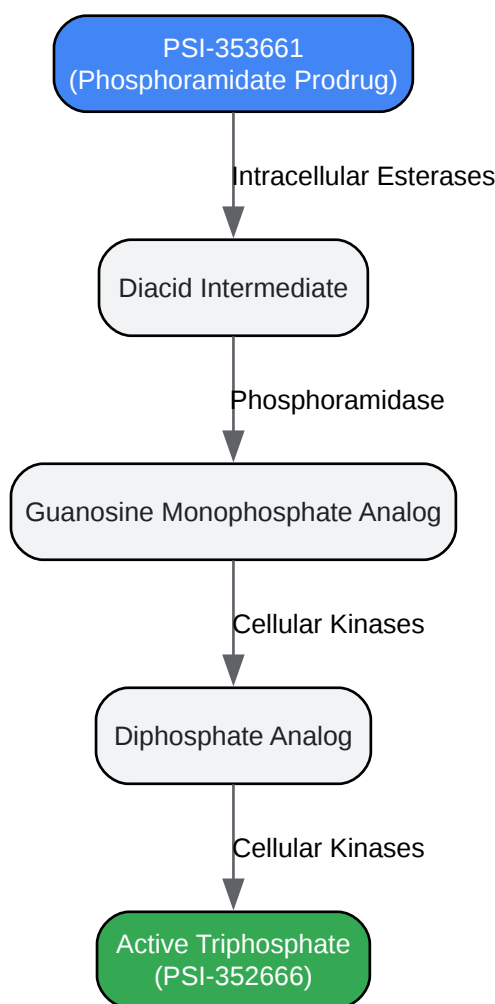
Methodology for Stability Assessment:

The stability of these compounds was assessed by incubating them in the respective fluids or fractions and quantifying the remaining compound over time using High-Performance Liquid Chromatography (HPLC).

## Visualizations

### Metabolic Activation Pathway of PSI-353661

**PSI-353661** is a prodrug that is metabolized intracellularly to its active triphosphate form. The following diagram illustrates this activation pathway.

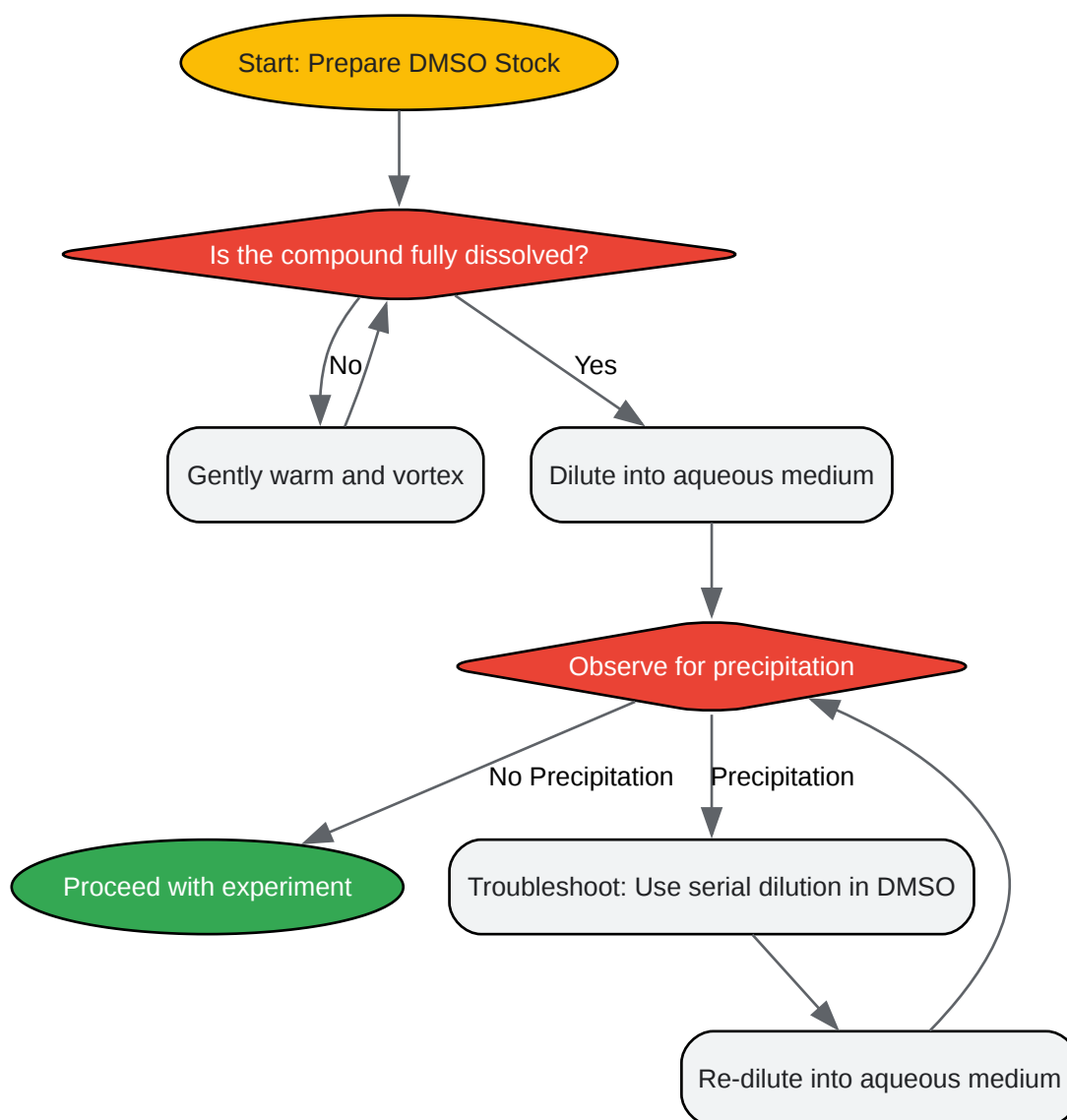


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Caption: Intracellular conversion of **PSI-353661** to its active triphosphate form.

## Experimental Workflow: Troubleshooting Solubility Issues

This workflow provides a logical approach to addressing solubility challenges with **PSI-353661**.



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Caption: A step-by-step guide to troubleshoot **PSI-353661** solubility issues.

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## References

- 1. PSI-353661 (GS-558093) | HCV | 1231747-08-2 | Invivochem [invivochem.com]
- 2. Discovery of PSI-353661, a Novel Purine Nucleotide Prodrug for the Treatment of HCV Infection - PMC [pmc.ncbi.nlm.nih.gov]
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